

An In-depth Technical Guide to N-tert-butylacetamide (CAS: 762-84-5)

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Compound of Interest

Compound Name: 2-acetamido-N-tert-butylacetamide

Cat. No.: B7500751

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of N-tert-butylacetamide, a compound identified by the CAS number 762-84-5. It is important to note that while the initial query referenced "**2-acetamido-N-tert-butylacetamide**," the compound registered under this CAS number is correctly identified as N-tert-butylacetamide. This document will focus on the accurate chemical identity, properties, synthesis, and known applications of N-tert-butylacetamide, tailored for a scientific audience.

N-tert-butylacetamide is a mono-substituted amide characterized by an acetyl group attached to a tert-butylamine. It presents as a white crystalline solid at room temperature and is soluble in water and various organic solvents.^{[1][2]} Its primary utility lies in its role as a versatile solvent and a key intermediate in organic synthesis.^[1] While its direct biological applications in drug development are not extensively documented in publicly available literature, its structural motif is relevant to medicinal chemistry, particularly in the synthesis of more complex molecules.

Chemical and Physical Properties

A summary of the key chemical and physical properties of N-tert-butylacetamide is presented in the tables below. These properties are crucial for its handling, application in chemical reactions, and for analytical characterization.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C6H13NO	[3][4]
Molecular Weight	115.17 g/mol	[3]
Appearance	White crystalline solid	[5]
Melting Point	96-98 °C	[5]
Boiling Point	194 °C	[5]
Solubility	Soluble in water	[1][2]

Table 2: Spectroscopic and Analytical Data

Analytical Technique	Key Data Points	Reference(s)
Mass Spectrometry	Molecular Ion (M ⁺): m/z 115	[6]
Infrared (IR) Spectroscopy	Characteristic amide C=O and N-H stretching frequencies	[4]
Nuclear Magnetic Resonance (NMR)	¹ H and ¹³ C NMR data available in spectral databases	[7]

Synthesis and Experimental Protocols

N-tert-butylacetamide is most commonly synthesized via the Ritter reaction. This reaction involves the addition of a carbocation, generated from an alkene or an alcohol in the presence of a strong acid, to a nitrile, followed by hydrolysis to form the corresponding amide.

Experimental Protocol: Synthesis of N-tert-butylacetamide via the Ritter Reaction

This protocol is a generalized procedure based on established Ritter reaction methodologies.

Materials:

- tert-Butanol

- Acetonitrile
- Concentrated Sulfuric Acid
- Sodium Bicarbonate solution (saturated)
- Diethyl ether
- Anhydrous Magnesium Sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a stirred solution of acetonitrile in a round-bottom flask, add an equimolar amount of tert-butanol.
- Cool the mixture in an ice bath.
- Slowly add concentrated sulfuric acid dropwise to the cooled and stirred mixture. The amount of acid should be catalytic.
- After the addition of acid, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for several hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and a saturated solution of sodium bicarbonate to neutralize the excess acid.
- Extract the aqueous mixture with diethyl ether multiple times.

- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization or column chromatography to yield pure N-tert-butylacetamide.

Applications in Research and Development

The primary application of N-tert-butylacetamide is as an intermediate in organic synthesis. Its tert-butyl group can act as a bulky protecting group or influence the steric course of a reaction. It is also used as a polar aprotic solvent in various chemical reactions.^[1]

While direct pharmacological applications of N-tert-butylacetamide are not well-documented, the N-tert-butyl amide moiety is present in some pharmaceutically active molecules. The synthesis of such compounds may involve intermediates structurally related to N-tert-butylacetamide.

Biological Activity and Toxicological Profile

Extensive studies on the biological activity, such as cytotoxicity or enzyme inhibition, of N-tert-butylacetamide are not readily available in the scientific literature. Safety Data Sheets (SDS) indicate that the compound is not classified as hazardous, though standard laboratory safety precautions should be observed during its handling.^{[8][9]} There is a growing interest in the environmental fate and biodegradability of such chemicals, but specific data for N-tert-butylacetamide is limited.^[1]

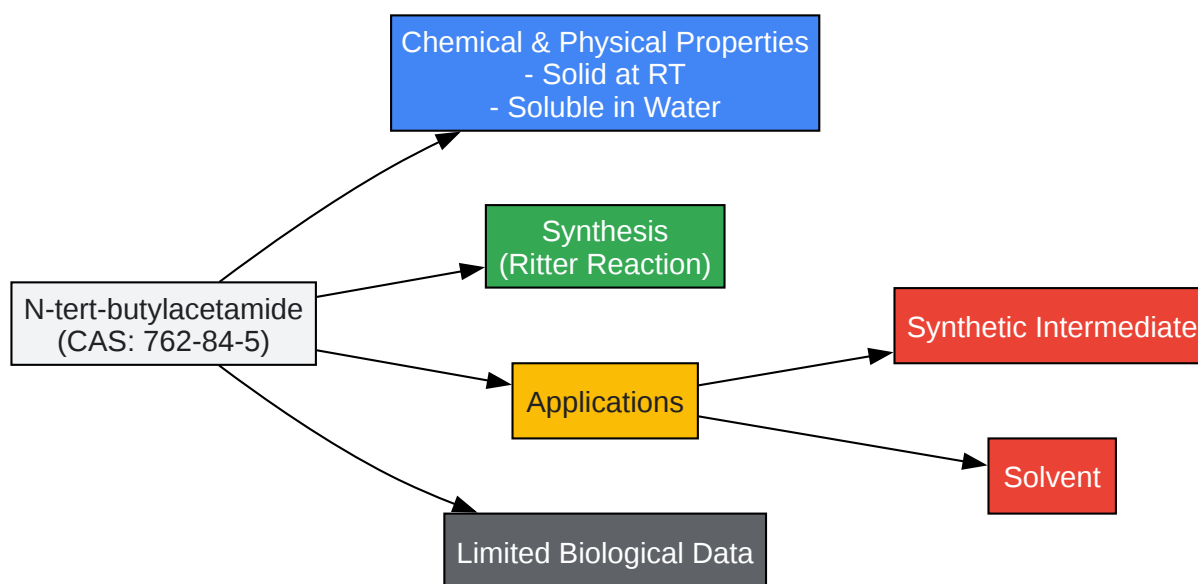
Conclusion

N-tert-butylacetamide (CAS 762-84-5) is a well-characterized chemical compound with established physical and chemical properties. Its synthesis via the Ritter reaction is a standard procedure in organic chemistry. While its primary role is that of a synthetic intermediate and solvent, the lack of extensive biological data presents an opportunity for further research,

particularly in the context of drug discovery and development where the N-tert-butyl amide functional group is of interest.

Visualizations

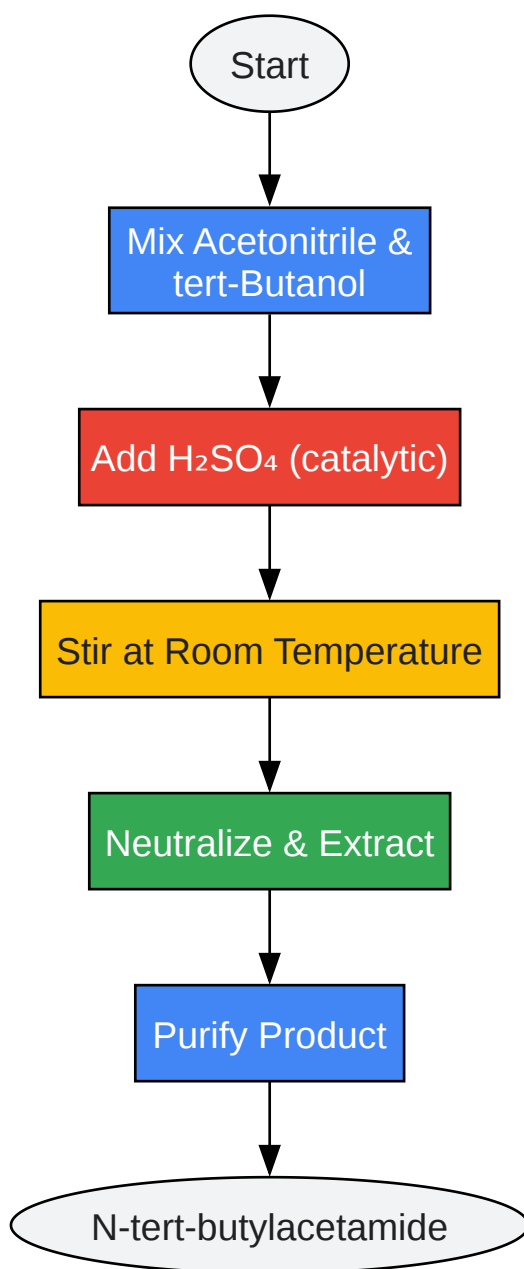
Logical Relationship of N-tert-butylacetamide Properties and Applications



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Caption: Key aspects of N-tert-butylacetamide.

Experimental Workflow for the Synthesis of N-tert-butylacetamide



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Caption: Synthesis of N-tert-butylacetamide.

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